

Spectroscopic Profile of Tanzawaic Acid E: A Technical Overview

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Compound of Interest

Compound Name: *Tanzawaic acid E*

Cat. No.: B15593075

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For researchers, scientists, and professionals in drug development, this document provides a comprehensive technical guide to the spectroscopic data of **Tanzawaic acid E**, a polyketide natural product. The information presented herein is crucial for the identification, characterization, and further investigation of this compound for potential therapeutic applications.

Tanzawaic acid E, with the molecular formula $C_{18}H_{26}O_3$, belongs to a class of secondary metabolites produced by fungi of the *Penicillium* genus. Its structure has been elucidated through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), and confirmed by X-ray crystallography.

Mass Spectrometry Data

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) is a key technique for determining the elemental composition of a molecule. For **Tanzawaic acid E**, the mass spectrometry data provides a precise measurement of its molecular weight.

Ion	Calculated m/z	Observed m/z
$[M-H]^-$	289.1809	289.1809

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The following tables summarize the ^1H and ^{13}C NMR data for **Tanzawaic acid E**, recorded in deuterated chloroform (CDCl_3) at 300 MHz and 75 MHz, respectively. This data is critical for confirming the structure and stereochemistry of the molecule.

^1H NMR Data (300 MHz, CDCl_3)

Position	δ (ppm)	Multiplicity	J (Hz)
2	5.79	d	15.7
3	7.25	dd	15.7, 10.0
4	6.22	dd	15.0, 10.0
5	6.00	d	15.0
7	2.10	m	
8	1.45	m	
9	1.00	m	
10	1.55	m	
11	1.25, 1.95	m	
12	1.35	m	
13	1.15, 1.85	m	
14	3.65	t	2.8
16	0.92	d	6.5
17	0.85	d	6.8
18	0.82	s	

^{13}C NMR Data (75 MHz, CDCl_3)

Position	δ (ppm)
1	171.8
2	121.2
3	145.2
4	128.8
5	149.5
6	41.8
7	49.3
8	36.9
9	26.8
10	38.8
11	28.1
12	34.9
13	25.1
14	74.9
15	39.8
16	21.5
17	19.8
18	14.2

Experimental Protocols

The spectroscopic data for **Tanzawaic acid E** was obtained following the isolation of the compound from a marine-derived strain of *Penicillium steckii*.

Isolation and Purification

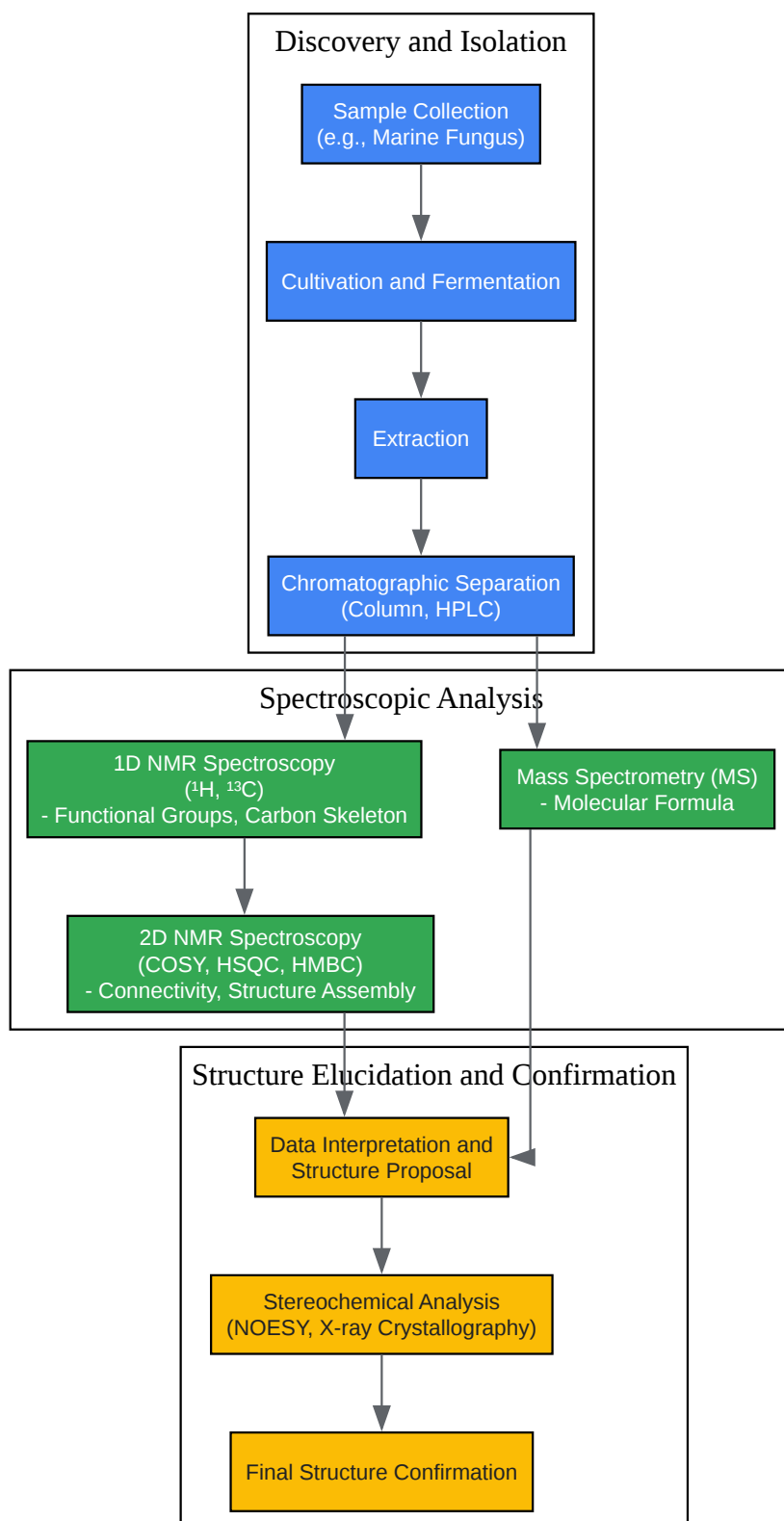
The fungal strain was cultured on a suitable medium, after which the mycelium and broth were extracted with an organic solvent such as ethyl acetate. The crude extract was then subjected to a series of chromatographic techniques to isolate the pure compound. This typically involves column chromatography on silica gel, followed by preparative thin-layer chromatography or high-performance liquid chromatography (HPLC) to yield pure **Tanzawaic acid E**.

Spectroscopic Analysis

- NMR Spectroscopy: ^1H NMR, ^{13}C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra were recorded on a 300 MHz spectrometer using deuterated chloroform (CDCl_3) as the solvent and tetramethylsilane (TMS) as the internal standard.
- Mass Spectrometry: High-resolution mass spectra were obtained using an electrospray ionization (ESI) source in negative ion mode.

Logical Workflow for Natural Product Characterization

The process of identifying and characterizing a novel natural product like **Tanzawaic acid E** follows a structured workflow, from initial discovery to detailed structural elucidation.



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